

A Technical Guide to the Physicochemical Properties of 3-(Chloromethyl)-3-methylhexane

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Compound of Interest

Compound Name: 3-(Chloromethyl)-3-methylhexane

Cat. No.: B13209304

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Abstract

This technical guide provides a comprehensive analysis of the physicochemical properties of **3-(Chloromethyl)-3-methylhexane** (CAS No. 128399-89-3). As a halogenated aliphatic hydrocarbon, this compound presents a unique structural motif: a primary chloride on a neopentyl-like framework. This guide synthesizes available computational data and inferred properties based on structural analogues to offer insights for researchers in organic synthesis and drug development. Key focus areas include its high lipophilicity, predicted spectroscopic profile, and the profound impact of steric hindrance on its chemical reactivity. Furthermore, this document details a robust experimental protocol for the empirical determination of its octanol-water partition coefficient (LogP), a critical parameter in medicinal chemistry.

Introduction and Molecular Identity

3-(Chloromethyl)-3-methylhexane is a chlorinated alkane with potential applications as a synthetic intermediate or building block in medicinal chemistry and materials science.^[1] Its structure is characterized by a primary alkyl chloride, where the chlorine-bearing carbon is directly attached to a quaternary carbon center. This "neopentyl-like" arrangement imparts

significant steric hindrance, which is a dominant factor governing its chemical behavior and stability.

While alkyl halides are often perceived as reactive, non-specific alkylating agents, this view can be an oversimplification.[2] Sterically encumbered or strategically placed alkyl halides can be remarkably stable under physiological conditions and serve as valuable motifs in bioactive molecules, enhancing properties like membrane permeability.[3] Understanding the fundamental physicochemical properties of **3-(Chloromethyl)-3-methylhexane** is therefore essential for predicting its behavior and harnessing its synthetic potential.

Molecular Structure:

- IUPAC Name: **3-(Chloromethyl)-3-methylhexane**[4]
- CAS Number: 128399-89-3[5]
- Molecular Formula: $C_8H_{17}Cl$ [4][5]
- Canonical SMILES: CCCC(C)(CC)CCl[5]

Core Physicochemical Properties

The utility of a chemical entity in research, particularly in drug development, is fundamentally linked to its physical properties. These parameters influence solubility, formulation, absorption, distribution, and reactivity. The data for **3-(Chloromethyl)-3-methylhexane**, largely derived from computational models, are summarized below.

Property	Value	Source / Comment
Molecular Weight	148.67 g/mol	[4][5]
XLogP3-AA (LogP)	3.8	[4][5] (Computationally derived)
Boiling Point	~135 °C (760 mmHg)	Estimated from isomer 3-Chloro-3-methylhexane[6]
Density	~0.879 g/mL	Estimated from isomer 3-Chloro-3-methylhexane[7]
Hydrogen Bond Donors	0	[5]
Hydrogen Bond Acceptors	0	[5]
Rotatable Bond Count	4	[5]
Polar Surface Area	0 Å ²	[4]

Lipophilicity and Solubility

The computationally derived octanol-water partition coefficient (XLogP3-AA) is 3.8.[4][5] This value indicates that the compound is highly lipophilic, or "oil-loving." In a drug development context, a high LogP suggests:

- **High Membrane Permeability:** The molecule is likely to readily cross lipid bilayers, such as the intestinal wall or the blood-brain barrier.[3]
- **Poor Aqueous Solubility:** The compound is expected to have very low solubility in water and other polar solvents. This presents a significant challenge for formulation and may necessitate the use of solubility-enhancing excipients for in vivo studies.
- **Potential for Non-Specific Binding:** Highly lipophilic compounds can bind promiscuously to proteins and tissues, which can affect their pharmacokinetic profiles.

Volatility and Density

While experimental data for the target compound is not readily available, data from its structural isomer, 3-chloro-3-methylhexane (CAS 43197-78-0), can provide a reasonable estimate. The

boiling point of this isomer is 135 °C, suggesting that **3-(Chloromethyl)-3-methylhexane** is a liquid at standard temperature and pressure with moderate volatility.[6] The density is estimated to be approximately 0.879 g/mL, indicating it is less dense than water.[7]

Chemical Reactivity and Stability

The reactivity of an alkyl halide is dictated by the nature of the halogen, the substitution of the carbon atom it is attached to (primary, secondary, or tertiary), and the steric environment.[8]

Nucleophilic Substitution: The Effect of Steric Hindrance

3-(Chloromethyl)-3-methylhexane is a primary alkyl halide, which would typically favor a bimolecular nucleophilic substitution (S_N2) reaction mechanism. However, the quaternary carbon atom adjacent to the chloromethyl group creates substantial steric bulk. This severely impedes the required backside attack by a nucleophile, dramatically slowing the rate of S_N2 reactions.[8] This phenomenon is well-documented for neopentyl halides. Unimolecular substitution (S_N1) is also disfavored due to the instability of the primary carbocation that would need to form.

This inherent lack of reactivity towards substitution can be considered a feature, not a flaw. It suggests the compound is more stable than a typical primary chloride, reducing the risk of non-specific alkylation in a biological setting and making it a more reliable synthetic building block.
[2][3]

Caption: Steric hindrance around the electrophilic carbon ($C\alpha$) in **3-(Chloromethyl)-3-methylhexane**.

Elimination Reactions

With a strong, sterically hindered base (e.g., potassium tert-butoxide), an E2 elimination reaction could potentially occur, leading to the formation of an alkene. However, due to the hindered nature of the molecule, forcing conditions would likely be required.

Spectroscopic Profile for Structural Elucidation

While experimental spectra are not publicly available, a predicted profile is invaluable for identity confirmation and purity analysis during research.

Predicted ^1H NMR Spectrum

The proton NMR spectrum is expected to show distinct signals for each non-equivalent set of protons.

- ~3.4-3.6 ppm (singlet, 2H): The two protons of the chloromethyl group ($-\text{CH}_2\text{Cl}$). The downfield shift is due to the deshielding effect of the electronegative chlorine atom. The signal is a singlet as there are no adjacent protons.
- ~1.3-1.5 ppm (multiplets, 6H): Overlapping signals from the three methylene ($-\text{CH}_2-$) groups in the ethyl and propyl chains.
- ~0.8-1.0 ppm (multiplets, 9H): Overlapping signals from the three methyl ($-\text{CH}_3$) groups: the terminal methyls of the ethyl and propyl chains (triplets) and the lone methyl group attached to the quaternary center (singlet).

Predicted ^{13}C NMR Spectrum

The molecule has 8 carbon atoms, all of which are chemically non-equivalent, and thus should produce 8 distinct signals in the ^{13}C NMR spectrum.

- ~50-55 ppm: The carbon of the chloromethyl group ($-\text{CH}_2\text{Cl}$), shifted downfield by the chlorine.
- ~35-45 ppm: The quaternary carbon ($-\text{C}-$).
- ~20-40 ppm: Signals corresponding to the methylene ($-\text{CH}_2-$) carbons.
- ~10-25 ppm: Signals corresponding to the methyl ($-\text{CH}_3$) carbons.

Predicted Infrared (IR) Spectrum

The IR spectrum will be dominated by alkane features.^[9]

- 2970-2850 cm^{-1} : Strong, sharp peaks corresponding to C-H stretching vibrations of the methyl and methylene groups.
- 1470-1450 cm^{-1} : C-H bending (scissoring) vibrations for CH_2 groups.

- 1380-1370 cm^{-1} : C-H bending (symmetric) vibrations for CH_3 groups.
- 800-600 cm^{-1} : A moderate to strong peak corresponding to the C-Cl stretching vibration. The absence of strong peaks in other regions (e.g., $\sim 1700 \text{ cm}^{-1}$ for C=O, $\sim 3400 \text{ cm}^{-1}$ for O-H) is indicative of a pure alkyl halide.^[9]

Experimental Protocol: LogP Determination via Shake-Flask Method (OECD 107)

Given the predicted LogP of 3.8, the Shake-Flask method is a suitable and widely accepted standard for its experimental determination.^{[10][11][12]} This method directly measures the partitioning of a solute between water and n-octanol.^[11]

Rationale

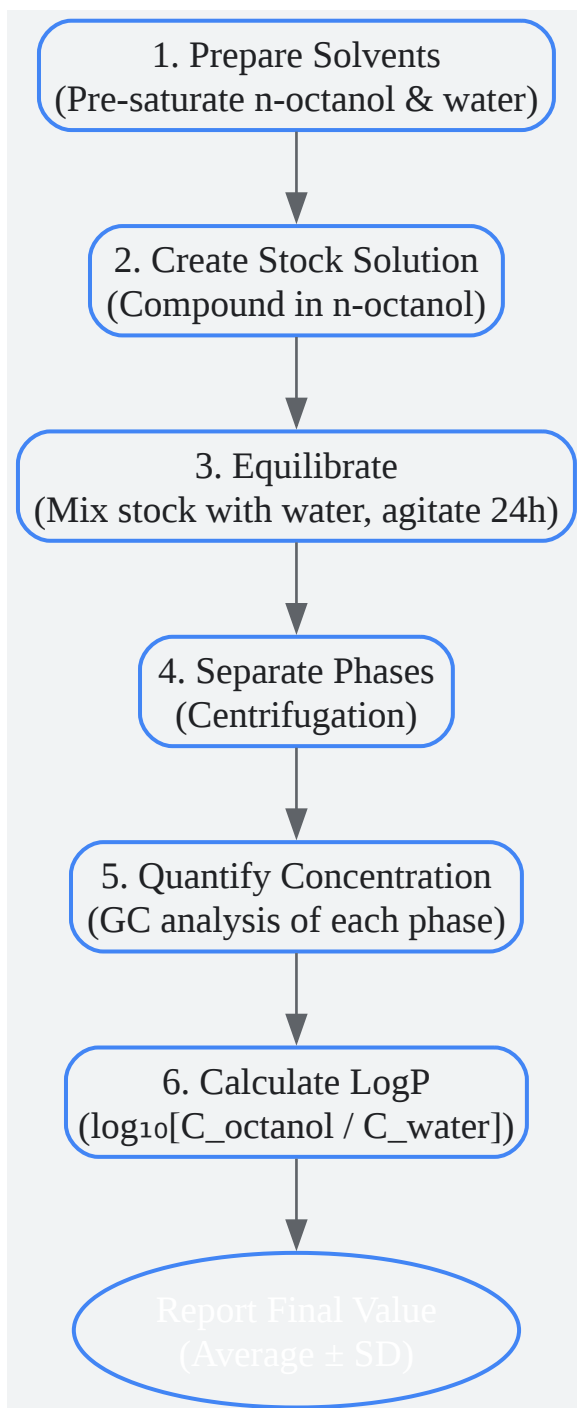
The principle is to dissolve the test substance in a biphasic system of n-octanol and water that have been mutually saturated.^[10] After equilibration, the phases are separated, and the concentration of the substance in each phase is quantified. The LogP is the base-10 logarithm of the ratio of these concentrations.^[11] Pre-saturation of solvents is critical to prevent volume changes during the experiment that would alter concentrations.

Step-by-Step Methodology

- Preparation of Solvents:
 - Mix analytical grade n-octanol and purified water (e.g., HPLC grade) in a large separation funnel (approx. 1:1 v/v).
 - Shake vigorously for 24 hours at a controlled temperature (e.g., $25 \pm 1 \text{ }^\circ\text{C}$).
 - Allow the phases to separate completely for at least 24 hours. Drain and store each phase separately. These are your "pre-saturated" solvents.
- Preparation of Test Substance Stock Solution:
 - Accurately weigh a small amount of **3-(Chloromethyl)-3-methylhexane**.

- Dissolve it in pre-saturated n-octanol to create a stock solution of known concentration. The concentration should be low enough to not affect the partitioning behavior (<0.01 mol/L).[12]
- Partitioning Experiment (perform in triplicate):
 - In a suitable vessel (e.g., a glass centrifuge tube with a screw cap), add a precise volume of the stock solution.
 - Add a precise volume of pre-saturated water. The volume ratio of octanol to water should be adjusted based on the expected LogP to ensure quantifiable amounts remain in both phases. For a LogP of ~ 3.8 , a higher volume of water to octanol (e.g., 5:1 or 10:1 v/v) may be necessary.
 - Seal the vessel and place it on a mechanical shaker or rotator in a temperature-controlled environment (25 ± 1 °C).
 - Gently agitate the mixture for a sufficient time to reach equilibrium (e.g., 24 hours). Avoid vigorous shaking that could lead to emulsion formation.[10]
- Phase Separation:
 - To ensure complete separation of the two phases, centrifuge the vessels at a moderate speed until the interface is sharp and clear.
- Quantification:
 - Carefully withdraw an aliquot from the n-octanol phase and an aliquot from the aqueous phase.
 - Determine the concentration of **3-(Chloromethyl)-3-methylhexane** in each aliquot using a suitable analytical method (e.g., Gas Chromatography with a Flame Ionization Detector, GC-FID, given the compound's volatility and lack of a chromophore).
 - Prepare calibration standards in both pre-saturated n-octanol and pre-saturated water to ensure accurate quantification.
- Calculation:

- Calculate the partition coefficient (P_{on}) using the formula:
 - $P_{on} = C_{octanol} / C_{water}$
- Calculate the final LogP value:
 - $LogP = \log_{10}(P_{on})$
- Report the average and standard deviation of the triplicate measurements.



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